

Personal protective equipment for handling 4-Methoxy-3-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	4-Methoxy-3-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1325372

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Essential Safety and Handling Guide for 4-Methoxy-3-(trifluoromethoxy)benzaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Methoxy-3-(trifluoromethoxy)benzaldehyde**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Hazard Identification and Classification

4-Methoxy-3-(trifluoromethoxy)benzaldehyde is classified as a combustible liquid that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[3] It is harmful if swallowed.^[4]

Hazard Classification	Category
Flammable liquids	Category 4[3]
Acute toxicity, Oral	Category 4[5]
Skin Corrosion/Irritation	Category 2[2][6]
Serious Eye Damage/Eye Irritation	Category 2A[2]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[3]
Hazardous to the aquatic environment, long-term hazard	Category 3[5][7]

Personal Protective Equipment (PPE)

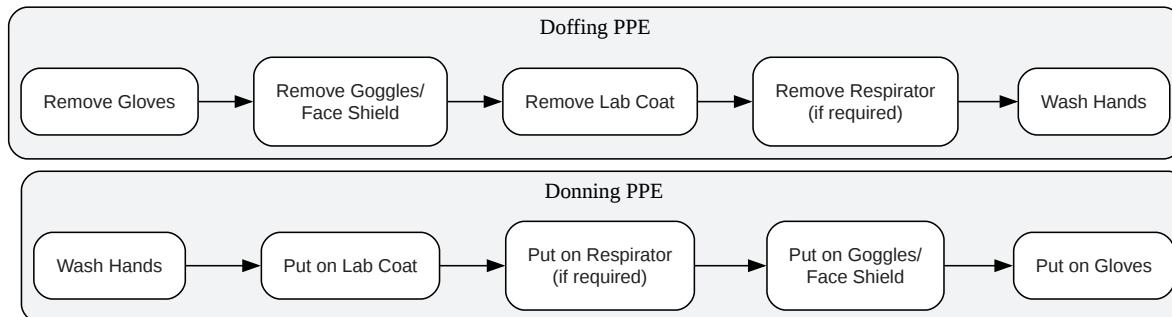
The use of appropriate personal protective equipment is mandatory to prevent exposure.

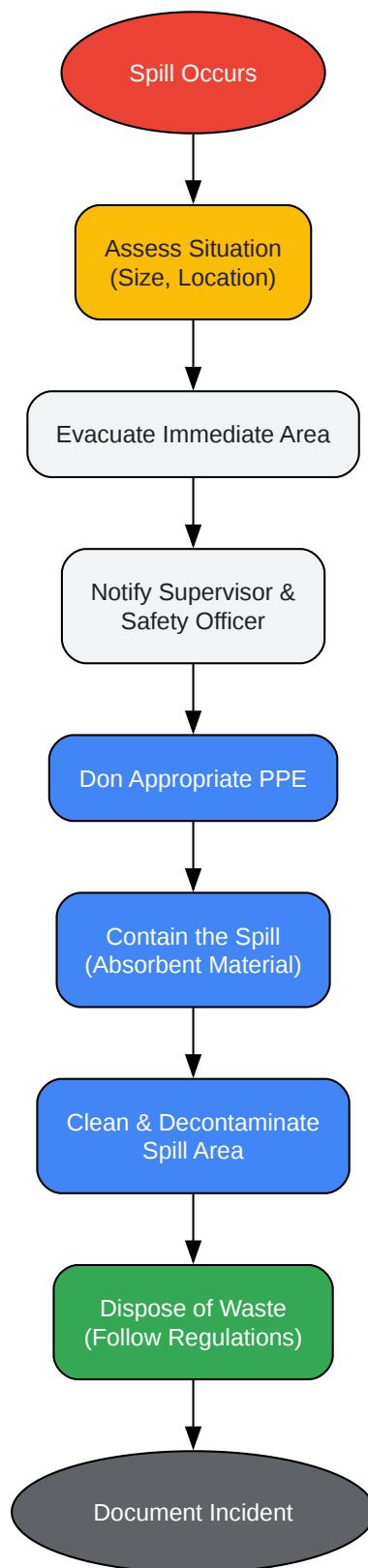
Always inspect PPE before use.[8]

Recommended PPE:

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3] A face shield may be required for splash hazards.[9]
- Skin Protection:
 - Gloves: Wear impermeable, chemical-resistant gloves.[10] Nitrile rubber gloves are a suitable option.[11] Always use proper glove removal technique to avoid skin contact.[4] Dispose of contaminated gloves after use.[4]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure, ensuring all skin is covered.[4][6][12] A lab coat should be worn and buttoned.[9]
- Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood.[4][10][12] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required.[6]

Donning and Doffing PPE Workflow





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